Physicochemical Profiling & Stability Mechanisms of Trioctadecyl Phosphite

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Compound of Interest

Compound Name:	*Trioctadecyl phosphite*
CAS No.:	*2082-80-6*
Cat. No.:	*B1581276*

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A Technical Guide for Drug Development & Material Science Professionals

Executive Summary

Trioctadecyl phosphite (CAS 2082-80-6), often referred to as Tristearyl phosphite, is a trivalent organophosphorus compound primarily utilized as a secondary antioxidant and thermal stabilizer in polymeric materials.[1] In the context of pharmaceutical development, it is critical not as an Active Pharmaceutical Ingredient (API), but as a high-risk leachable originating from single-use bioprocessing systems (SUS), plastic packaging, and filtration assemblies.

Its capacity to scavenge hydroperoxides protects polymeric chains from oxidative degradation but generates Trioctadecyl phosphate and acidic hydrolysis products (e.g., phosphorous acid) upon exposure to moisture. This guide provides a rigorous physicochemical analysis, degradation mechanisms, and analytical strategies to manage its impact on drug product quality.

Part 1: Molecular Architecture & Chemical Identity

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Trioctadecyl phosphite is a symmetric phosphite ester derived from phosphorus trichloride and stearyl alcohol. Its extreme lipophilicity (LogP > 20) drives its migration behaviors in lipid-based drug formulations and interaction with hydrophobic protein domains.

Table 1: Physicochemical Core Data

Property	Specification / Value	Relevance to Drug Development
Chemical Name	Trioctadecyl phosphite	Primary identification
Synonyms	Tristearyl phosphite; Phosphorous acid, trioctadecyl ester	Common nomenclature in E&L studies
CAS Number	2082-80-6	Regulatory filing identifier
Molecular Formula		Mass spec identification
Molecular Weight	839.43 g/mol	High MW limits volatility; detectable by LC-MS
Physical State	White Waxy Solid / Powder	Solid at RT; melts during extrusion processes
Melting Point	~45–55 °C (Estimate based on stearyl chain)	Low MP facilitates migration into liquid formulations
Solubility	Soluble: Hexane, Toluene, THFInsoluble: Water, Methanol	Extractable only by non-polar solvents
LogP (Calc)	~26.0	Extreme hydrophobicity; accumulates in lipid bilayers
pKa	N/A (Non-ionizable in native form)	Hydrolysis products are acidic (pKa ~1.3 for)

Part 2: Stability & Reactivity Mechanisms

Understanding the dual reactivity of **Trioctadecyl phosphite**—Oxidation and Hydrolysis—is essential for interpreting leachable profiles and assessing toxicological risk.

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Oxidative Transformation (The "Sacrificial" Mechanism)

As a secondary antioxidant, the phosphorus atom possesses a lone pair of electrons that nucleophilically attacks hydroperoxides (

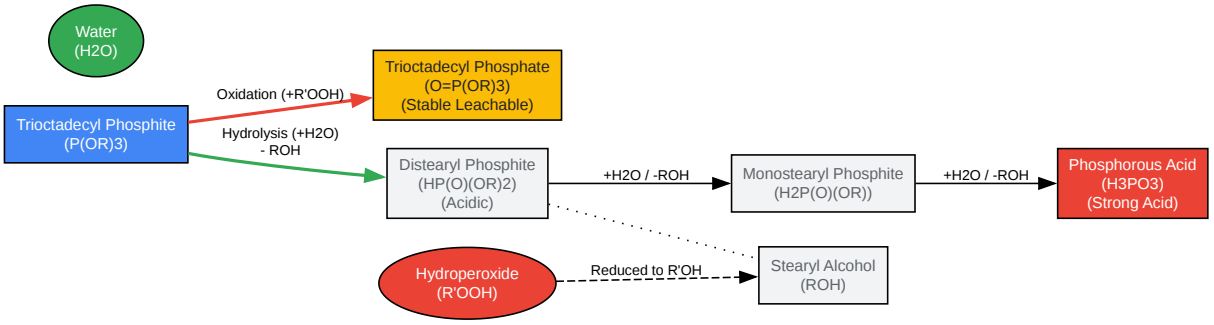
), reducing them to harmless alcohols while oxidizing itself to the phosphate. This prevents free-radical chain branching in the polymer but introduces the phosphate form into the drug product.

Hydrolytic Degradation (The Acidic Risk)

Phosphites are moisture-sensitive. Hydrolysis cleaves the P-O bonds, releasing stearyl alcohol and generating acidic phosphite species. This reaction is acid-catalyzed and autocatalytic; the acidic byproducts accelerate further degradation, potentially shifting the pH of unbuffered drug formulations.

Visualization: Degradation Pathways

The following diagram maps the divergent pathways of **Trioctadecyl phosphite** under oxidative stress versus moisture exposure.



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Caption: Divergent degradation pathways: Oxidation yields stable phosphates, while hydrolysis generates acidic species and stearyl alcohol.

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Part 3: Impact on Drug Development

Extractables & Leachables (E&L) Profile

In E&L studies (e.g., per USP <1663> and <1664>), **Trioctadecyl phosphite** often appears as a "transient" extractable.

- Target Analyte: You will rarely detect the intact phosphite in aqueous formulations due to rapid hydrolysis or oxidation.
- Proxy Markers: Look for Trioctadecyl phosphate (CAS 4889-45-6) and Stearyl alcohol (CAS 112-92-5).
- Risk: The phosphate form is generally considered low toxicity (similar to other alkyl phosphates), but the hydrolysis pathway releases acid, which can catalyze degradation of acid-sensitive APIs (e.g., mRNA, peptides).

Lipid Nanoparticle (LNP) Interference

For developers of lipid-based drugs (mRNA vaccines, liposomes):

- Structural Mimicry: The tri-tail structure of **Trioctadecyl phosphite** mimics cationic lipids and phospholipids.
- Interference: If leached from mixing bags, it can incorporate into the LNP bilayer, altering the Zeta potential or particle size stability.
- Purification: Its high LogP makes it difficult to remove via diafiltration/TFF.

Part 4: Analytical Characterization Protocols

To detect and quantify **Trioctadecyl phosphite** and its breakdown products, a multi-modal approach is required.

31P NMR Spectroscopy (The Gold Standard)

Nuclear Magnetic Resonance (NMR) is the only method that definitively distinguishes the oxidation state (P+3 vs P+5) without inducing artifactual oxidation during analysis.

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- Protocol:
  - Solvent: Dissolve ~20 mg sample in

    or Toluene-

    (must be anhydrous to prevent hydrolysis).
  - Internal Standard: Triphenyl phosphate (

    -18 ppm).
  - Acquisition: 31P channel, proton-decoupled, relaxation delay > 5s (to allow quantitative integration).
  - Chemical Shifts:
    - Phosphite (P-OR3): ~130 - 140 ppm (Broad singlet).
    - Phosphate (O=P-OR3): ~ -1 to +1 ppm.
    - H-Phosphonate (Hydrolysis): ~5-15 ppm (Doublet,

).

GC-MS Analysis (For Volatile Degradants)

Suitable for detecting the stearyl alcohol byproduct and verifying the absence of lower MW phosphites.

- Column: High-temperature non-polar column (e.g., DB-5HT).
- Injector: Cool-on-column (to prevent thermal degradation of the phosphite in the inlet).
- Note: Intact **Trioctadecyl phosphite** (MW 839) is often too heavy/involatile for standard GC and may degrade to the olefin.

LC-MS/MS (Trace Quantification)

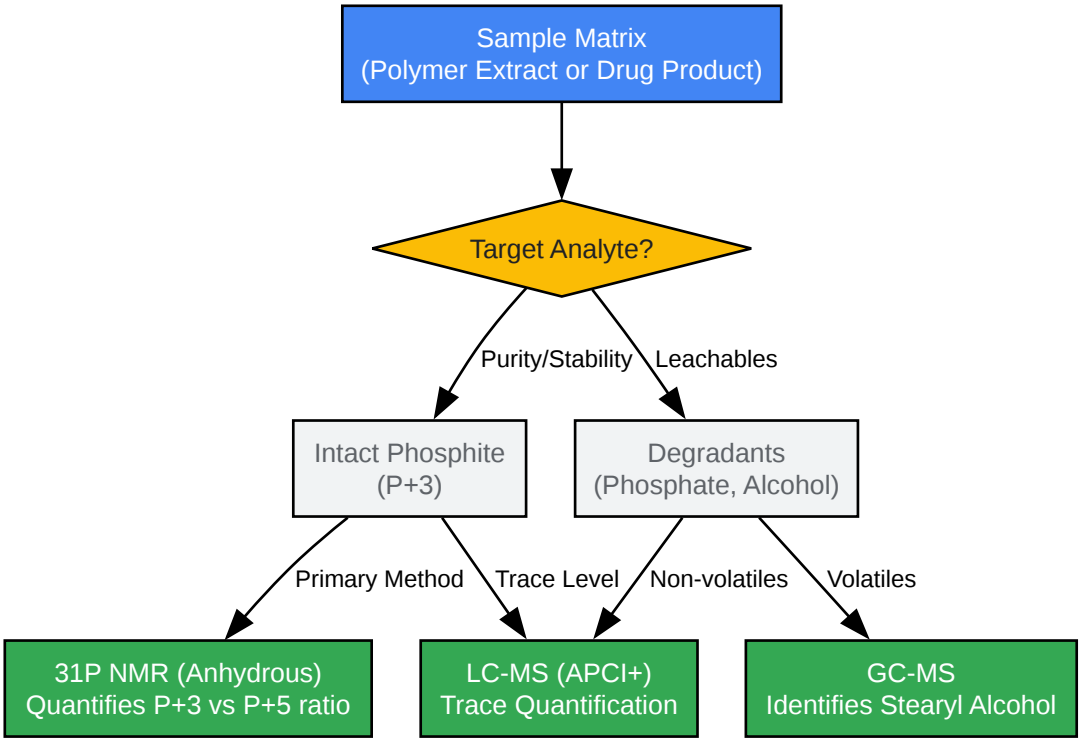
Required for ppm-level leachable detection in drug products.

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- Column: C18 or C8 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus).
- Mobile Phase: Isocratic 100% Methanol or MeOH/THF gradient (Water must be minimized to prevent on-column hydrolysis).
- Ionization: APCI (Atmospheric Pressure Chemical Ionization) in Positive mode. ESI is often poor for neutral phosphites.
- MRM Transition: Target the loss of the stearyl chain (

).

Analytical Workflow Diagram



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Caption: Selection of analytical technique based on target analyte and concentration requirements.

Part 5: Handling & Safety Profile

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While generally regarded as low toxicity due to poor absorption (high MW), standard laboratory safety protocols apply.

- GHS Classification: Not typically classified as hazardous under GHS due to insolubility, but often labeled as "May cause long-lasting harmful effects to aquatic life" (Chronic Aquatic Toxicity).
- Handling:
  - Moisture Control: Store under inert gas (Nitrogen/Argon) in a desiccator. Exposure to humid air degrades the standard within days.
  - PPE: Nitrile gloves, safety glasses. Avoid inhalation of dust.
- Incompatibility: Strong oxidizers (peroxides, permanganates) and strong acids.

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